

Fmoc-L-Dab(Me,Ns)-OH chemical properties and structure

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Compound of Interest

Compound Name: Fmoc-L-Dab(Me,Ns)-OH

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Technical Guide: Fmoc-L-Dab(Me,Ns)-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **Fmoc-L-Dab(Me,Ns)-OH**, a specialized amino acid derivative crucial for advanced peptide synthesis.

Core Chemical Properties

Fmoc-L-Dab(Me,Ns)-OH, chemically known as N-alpha-(9-Fluorenylmethyloxycarbonyl)-N-gamma-methyl-N-gamma-(4-nosyl)-L-2,4-diaminobutyric acid, is a protected amino acid building block. The presence of the N-gamma-methyl and N-gamma-nosyl groups offers unique functionalities for the synthesis of complex and modified peptides. While specific quantitative data such as melting point and solubility are not widely published, the fundamental properties are summarized below.

Property	Value	Source
Chemical Name	N-alpha-(9-Fluorenylmethyloxycarbonyl)-N-gamma-methyl-N-gamma-(4-nosyl)-L-2,4-diaminobutyric acid	[1]
Synonyms	Fmoc-Dab(Me,Ns)-OH, N-alpha-Fmoc-N-beta-methyl-N-beta-nosyl-L-2,4-diaminobutyric acid, (S)-2-(((9H-fluoren-9-yl)methoxy)carbonylamino)-4-(N-methyl-4-nitrophenylsulfonamido)butanoic acid	[1]
CAS Number	2389078-09-3	[1]
Molecular Formula	C ₂₆ H ₂₅ N ₃ O ₈ S	[1]
Molecular Weight	539.56 g/mol	[1]
Appearance	White to off-white solid (presumed)	General knowledge of similar compounds
Storage Temperature	-20°C	[1]

Chemical Structure

The structure of **Fmoc-L-Dab(Me,Ns)-OH** is characterized by a 2,4-diaminobutyric acid core. The alpha-amino group is protected by a base-labile Fluorenylmethyloxycarbonyl (Fmoc) group, making it suitable for Fmoc-based solid-phase peptide synthesis (SPPS). The gamma-amino group is modified with both a methyl (Me) group and a nosyl (Ns) group. The nosyl group is a p-nitrobenzenesulfonyl group, which can be selectively removed under specific conditions, offering an orthogonal protection strategy.

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References

- 1. Bot Detection [iris-biotech.de]
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